

Application Notes and Protocols for 5-Hydroxypentanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxypentanal

Cat. No.: B1214607

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and use of **5-Hydroxypentanal**. The information is intended to support research and development activities, particularly in the fields of organic synthesis and medicinal chemistry.

Chemical and Physical Properties

5-Hydroxypentanal is a bifunctional organic molecule containing both an aldehyde and a primary alcohol functional group.^[1] This unique structure makes it a versatile intermediate in various chemical syntheses.^[1]

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	[2][3]
Molecular Weight	102.13 g/mol	[1][2][4]
Appearance	Colorless to yellowish liquid/oil	[2][5]
Boiling Point	115-122 °C at 15 mmHg	[6]
Density	1.055 g/cm ³	[6]
Solubility	Soluble in water, sparingly soluble in chloroform and methanol.	[1][2][3]
Stability	Stable under normal temperatures and pressures; hygroscopic.	[2][7]
CAS Number	4221-03-8	[2][3][4]

Handling and Storage Procedures

Proper handling and storage of **5-Hydroxypentanal** are crucial to ensure its stability and the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling **5-Hydroxypentanal**, the following PPE should be worn:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin Protection: Laboratory coat.

Handling

- Work in a well-ventilated area, such as a chemical fume hood.[7]

- Avoid contact with skin and eyes.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)
- It is a flammable liquid; keep away from heat, sparks, and open flames.

Storage

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep the container tightly sealed to prevent moisture absorption, as the compound is hygroscopic.[\[2\]](#)
- For long-term storage, it is recommended to store in a freezer at -20°C under an inert atmosphere.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[7\]](#)

Experimental Protocols

Synthesis of 5-Hydroxypentanal from 2,3-Dihydropyran

This protocol is adapted from a procedure published in Organic Syntheses.[\[5\]](#)

Materials:

- 2,3-Dihydropyran
- Concentrated Hydrochloric Acid (HCl)
- 20% Sodium Hydroxide (NaOH) solution
- Phenolphthalein indicator
- Diethyl ether
- Water

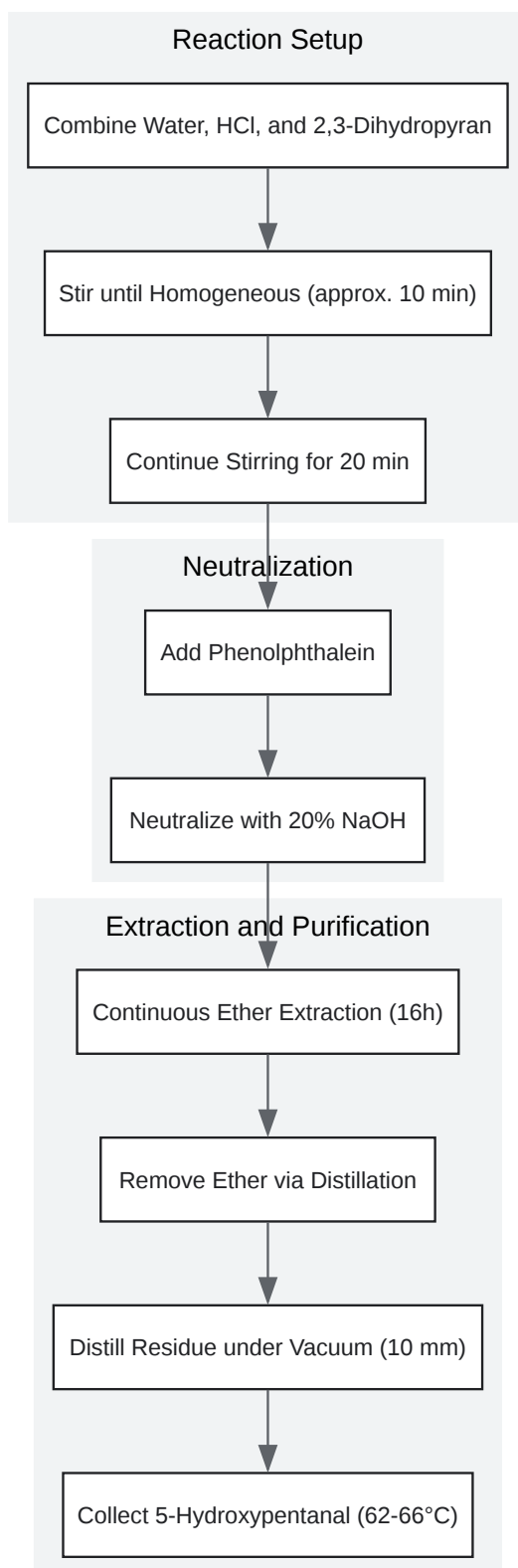
Equipment:

- 1-L three-necked flask
- Hershberg stirrer
- Continuous extractor
- Modified Claisen flask for distillation

Procedure:

- In the three-necked flask, combine 300 mL of water, 25 mL of concentrated HCl, and 100 g of 2,3-dihydropyran.[\[5\]](#)
- Stir the mixture until the solution becomes homogeneous, and then continue stirring for an additional 20 minutes.[\[5\]](#)
- Add a few drops of phenolphthalein indicator to the mixture.[\[5\]](#)
- Neutralize the acid by adding 20% NaOH solution until a faint pink color persists.[\[5\]](#)
- Transfer the solution to a continuous extractor and extract with diethyl ether for approximately 16 hours.[\[5\]](#)
- Add the ether extract to a modified Claisen flask.[\[5\]](#)
- Remove the ether by distillation under reduced pressure (water pump).[\[5\]](#)
- Distill the residue at approximately 10 mm pressure. The product will distill as a clear, colorless, viscous oil at 62-66°C.[\[5\]](#)

Experimental Workflow for Synthesis



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Caption: Workflow for the synthesis of **5-Hydroxypentanal**.

Stability and Degradation

While specific quantitative stability data for **5-Hydroxypentanal** under various pH and light conditions is not readily available in the literature, general chemical principles for aldehydes and alcohols suggest the following:

- **pH Sensitivity:** **5-Hydroxypentanal** is sensitive to strong acids and bases.^[1] Aldehydes can undergo various reactions in both acidic and basic conditions, such as aldol condensation in the presence of base. The glycosidic bond in its cyclic hemiacetal form can be susceptible to hydrolysis under acidic conditions.
- **Light Sensitivity:** As with many organic molecules, prolonged exposure to UV light may lead to degradation. It is advisable to store the compound in amber vials or in the dark.
- **Oxidation:** The aldehyde group is susceptible to oxidation to a carboxylic acid. Contact with strong oxidizing agents should be avoided.^[7]

Recommended Stability Study Protocol:

For critical applications, it is recommended to perform a stability study. A general protocol would involve:

- Preparing solutions of **5-Hydroxypentanal** in buffers of different pH values (e.g., pH 3, 5, 7, 9).
- Aliquoting the solutions into clear and amber vials.
- Storing the vials under different temperature and light conditions (e.g., refrigerated, room temperature, accelerated at 40°C; with and without light exposure).
- Analyzing the concentration of **5-Hydroxypentanal** at specific time points using a suitable analytical method like HPLC to determine the degradation kinetics.

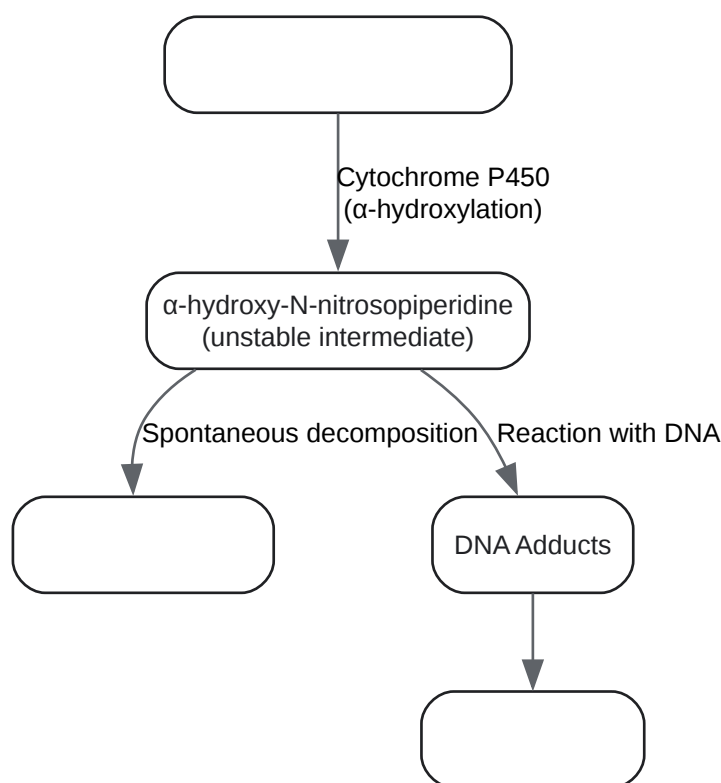
Application in Drug Development and Research

5-Hydroxypentanal serves as a valuable building block in the synthesis of more complex molecules, including pharmaceuticals.^[1] One notable area of research is its role as a metabolite in the bioactivation of certain carcinogens.

Metabolic Pathway of N-nitrosopiperidine (NPIP)

5-Hydroxypentanal is a key metabolite formed during the α -hydroxylation of the pro-carcinogen N-nitrosopiperidine (NPIP) by cytochrome P450 enzymes in the liver.[8][9] This metabolic activation is a critical step in the carcinogenesis induced by NPIP.[9][10]

Metabolic Activation of N-nitrosopiperidine



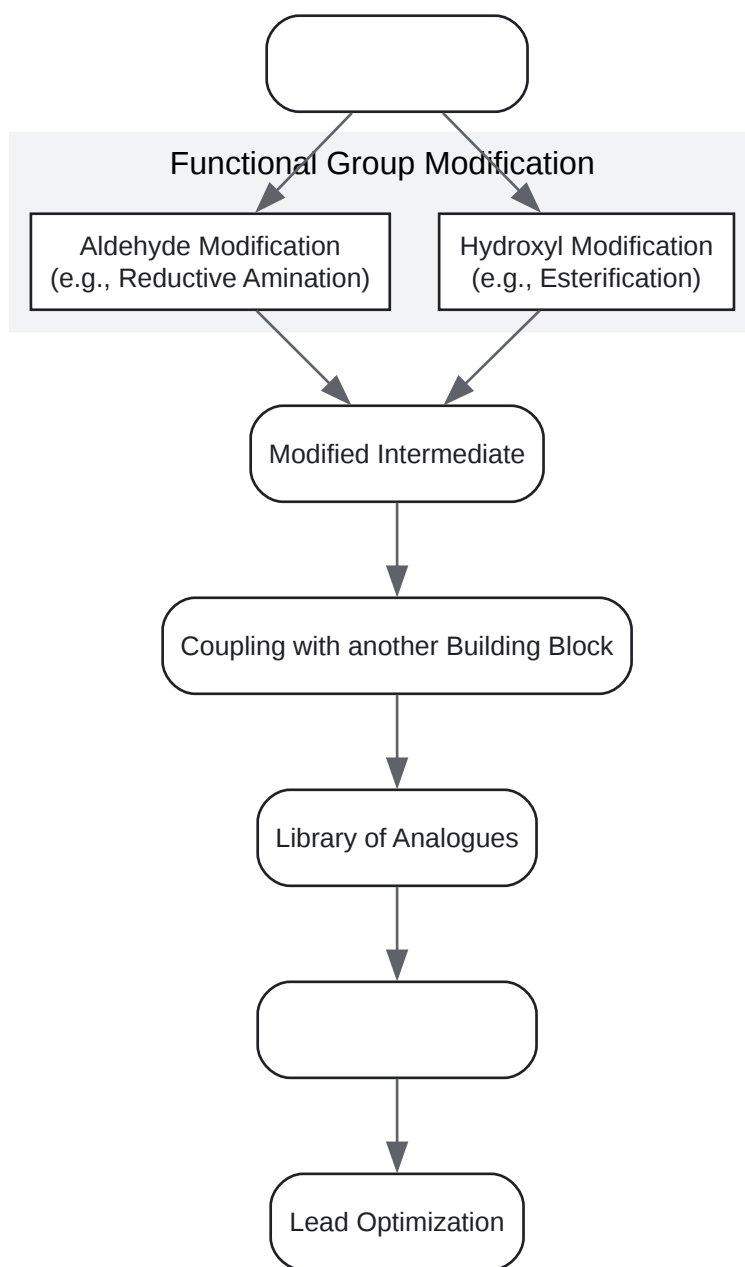
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Caption: Metabolic pathway of N-nitrosopiperidine.

General Workflow for Use in Drug Discovery

The bifunctional nature of **5-Hydroxypentanal** allows for its use in various synthetic strategies in drug discovery. The aldehyde can be used for reductive amination to introduce amine-containing moieties, while the hydroxyl group can be a site for esterification or etherification.

Workflow for **5-Hydroxypentanal** in Drug Discovery



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Caption: General workflow for utilizing **5-Hydroxypentanal**.

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